

# Sucrose octasulfate (potassium salt) proper disposal procedures

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## Compound of Interest

Compound Name: *Sucrose octasulfate (potassium salt)*

Cat. No.: *B013897*

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## Proper Disposal of Sucrose Octasulfate (Potassium Salt)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This document provides essential safety and logistical information for the disposal of **Sucrose Octasulfate (potassium salt)**, CAS 73264-44-5.

**Sucrose octasulfate (potassium salt)** is generally not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] However, some suppliers advise that it may cause skin, eye, and respiratory irritation.[2] Therefore, adherence to proper personal protective equipment (PPE) and disposal protocols is essential.

## Immediate Safety and Handling

Before beginning any disposal procedure, ensure that appropriate personal protective equipment is worn. This includes:

- Hand Protection: Wear compatible chemical-resistant gloves.[3]
- Eye/Face Protection: Use appropriate protective eyeglasses or chemical safety goggles.[3]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[3]

- Respiratory Protection: In case of dust formation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

In the event of a spill, prevent the powder from entering drains, waterways, or soil.[2] Spills should be mechanically picked up, such as by sweeping or vacuuming, and placed into a suitable, closed container for disposal.[1][4]

## Disposal Protocol

The primary recommendation for the disposal of **sucrose octasulfate (potassium salt)** is to use a licensed professional waste disposal service or an approved waste disposal plant.[2][4][5] Always consult and adhere to all federal, state, and local environmental regulations regarding chemical disposal.[2]

Step-by-Step Disposal Procedure:

- Container Preparation: Ensure the waste **sucrose octasulfate (potassium salt)** is in a suitable, closed, and properly labeled container.
- Consult Regulations: Review your institution's specific chemical waste guidelines and local, state, and federal regulations.
- Waste Classification: Determine if the waste needs to be classified as hazardous based on institutional or local regulations, even if not federally mandated.
- Engage Professional Service: Arrange for collection by a licensed chemical waste disposal company.
- Documentation: Maintain all records of the disposal process as required by your institution and regulatory bodies.

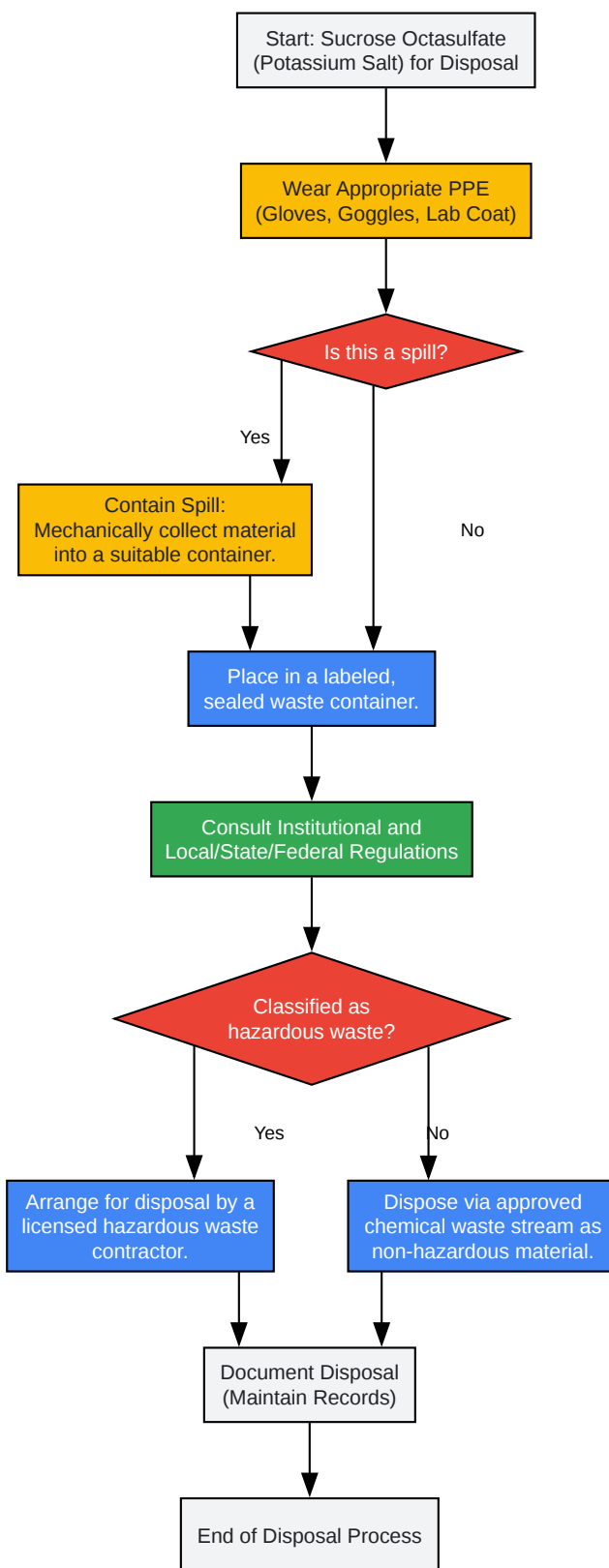
Contaminated packaging should be treated in the same manner as the chemical itself. Containers can be triple-rinsed (or equivalent) and then offered for recycling or reconditioning, or punctured to prevent reuse.[5]

## Key Safety and Disposal Data

Parameter	Information	Source
Hazard Classification	Not classified as hazardous according to GHS. May cause skin, eye, and respiratory irritation.	[1][2]
Environmental Hazards	Water hazard class 1 (Self-assessment): slightly hazardous for water. Do not allow to enter sewers, surface, or ground water.	[1]
Spill Containment	Pick up mechanically. Avoid dust formation.	[1][4]
Recommended Disposal	Dispose of contents/container to an approved waste disposal plant. Contact a licensed professional waste disposal service.	[2][4][5]
Personal Protective Equipment	Gloves, safety glasses, lab coat. Respirator if dust is present.	[3]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **sucrose octasulfate (potassium salt)**.



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Caption: Disposal workflow for **Sucrose Octasulfate (Potassium Salt)**.

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